

Application Notes and Protocols: BPADA for Low Dielectric Constant Materials

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Compound of Interest

2,2-Bis(4-(3,4-

Compound Name: *dicarboxyphenoxy)phenyl)propane dianhydride*

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Introduction

In the rapidly advancing fields of microelectronics and high-frequency communication, there is a critical demand for interlayer dielectric materials with low dielectric constants (low-k) to minimize signal delay, reduce power consumption, and prevent crosstalk.^{[1][2][3]} Polyimides (PIs) are a class of high-performance polymers renowned for their excellent thermal stability, mechanical strength, and chemical resistance, making them prime candidates for these applications.^{[4][5]} 4,4'-(4,4'-isopropylidenediphenoxy)bis(phthalic anhydride) (BPADA) is a commercially available dianhydride monomer that is increasingly being utilized in the synthesis of advanced polyimides to achieve low dielectric properties.

The incorporation of BPADA into the polyimide backbone introduces flexible ether linkages and bulky isopropylidene groups.^{[4][6]} This unique molecular architecture disrupts polymer chain packing, thereby increasing free volume and reducing intermolecular interactions.^{[4][7]} These factors, in turn, lead to a decrease in the material's dielectric constant and dissipation factor. This document provides detailed application notes and experimental protocols for the synthesis and characterization of BPADA-based low dielectric constant materials.

Data Presentation

The following table summarizes the dielectric properties of various polyimides synthesized using BPADA with different diamine co-monomers. This data highlights the versatility of BPADA in creating a range of low-k materials.

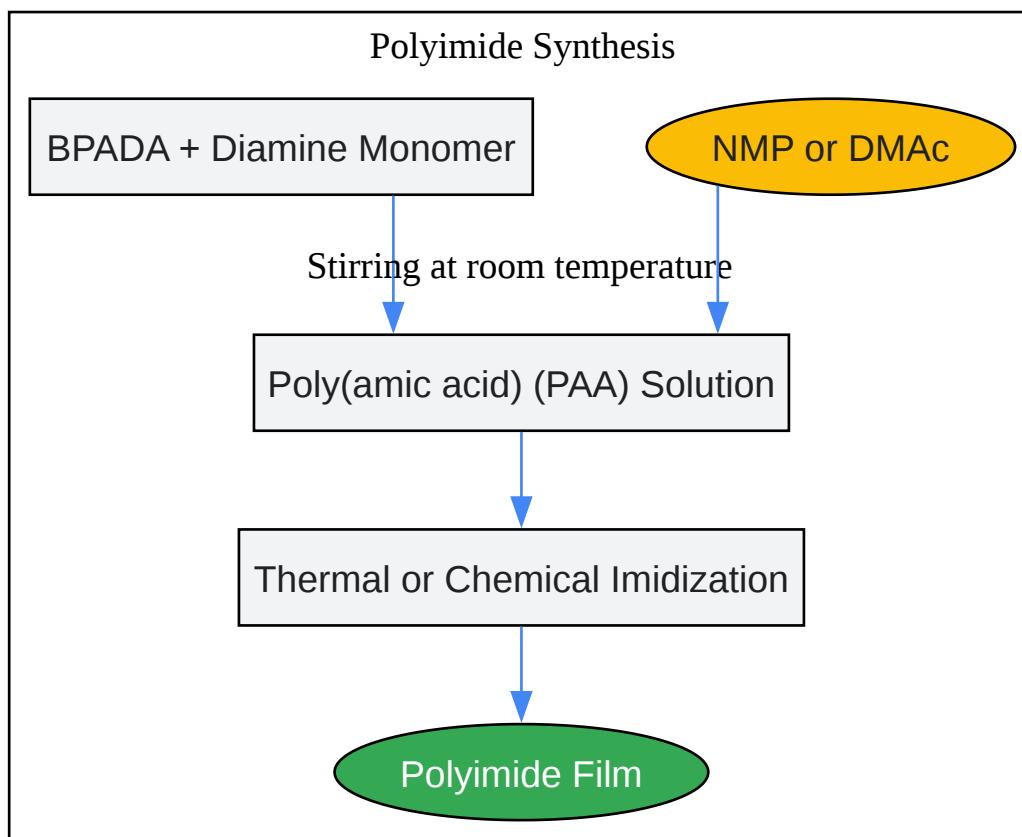
| Dianhydride | Diamine | Dielectric Constant (k) | Dielectric Loss (Df) | Frequency | Reference |
|----------------------|-------------------|-------------------------|---|--------------|--|
| BPADA | BAPP | 2.32 | Not Reported | Not Reported | [6] [8] |
| PMDA/BPADA | ODA/BAPP | 2.32 - 2.95 | Not Reported | Not Reported | [4] [8] |
| BPADA | HFBODA | Not Reported | 2.30×10^{-3} | 10 GHz | [9] [10] |
| α -BPDA/BPADA | ODA/HFBAPP | 2.78 - 3.21 | 0.00687 - 0.00962 | 1 MHz | [6] |
| BPADA | BEu-s/BEu-d | 2.73 - 2.93 | 6.9×10^{-3} - 7.8×10^{-3} | Not Reported | [11] |
| BPADA | Priamine 1075/mTB | 2.63 | 0.0017 | 28 GHz | [7] |
| BPADA | APAF | 3.5 | 0.01 | Not Reported | [12] |

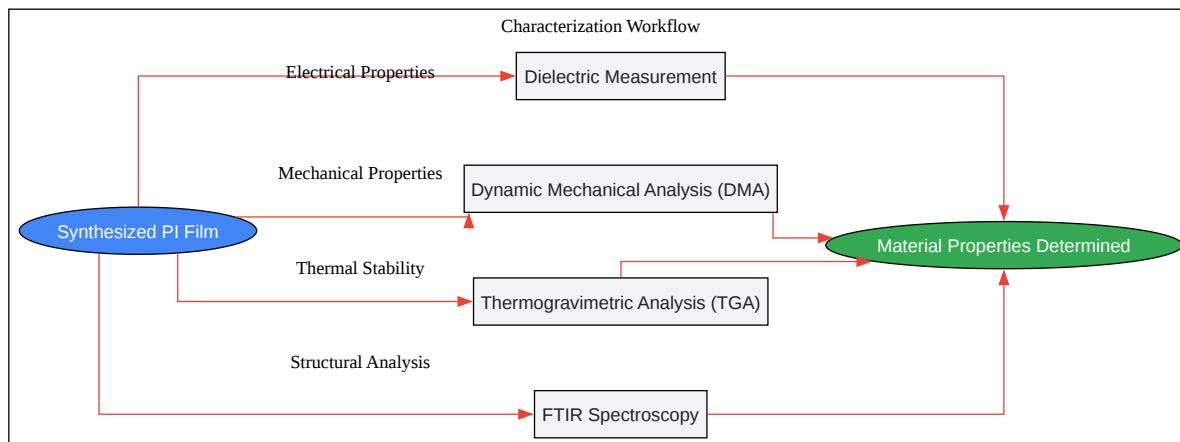
Table 1: Dielectric Properties of BPADA-Based Polyimides. BAPP: 2,2-bis(4-(4-aminophenoxy)phenyl)propane, PMDA: Pyromellitic dianhydride, ODA: 4,4'-oxydianiline, HFBODA: 4,4'-((3',5'-bis(trifluoromethyl)-[1,1'-biphenyl]-3,5-diyl)bis(oxy))dianiline, α -BPDA: 2,3,3',4'-biphenyltetracarboxylic dianhydride, HFBAPP: 2,2-Bis[4-(4-aminophenoxy)phenyl]hexafluoropropane, BEu-s/BEu-d: Eugenol-based diamines, mTB: m-tolidine, APAF: 2,2-bis(3-amino-4-hydroxyphenyl)-hexafluoropropane.

Signaling Pathways and Experimental Workflows Synthesis of BPADA-Based Polyimides

The synthesis of polyimides from BPADA and a diamine typically follows a two-step polycondensation reaction. The first step involves the formation of a poly(amic acid) (PAA)

precursor, which is then chemically or thermally cyclized to the final polyimide.





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